Application Notes and Protocols: (-)-ZK 216348 in a TNBS-Induced Colitis Model

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Compound of Interest	
Compound Name:	*(-)-ZK 216348*
CAS No.:	*669073-68-1*
Cat. No.:	*B1684398*

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These application notes provide a detailed overview of the use of the selective glucocorticoid receptor agonist (SEGRA), **(-)-ZK 216348**, in the trinitrobenzene sulfonic acid (TNBS)-induced colitis model in mice. This model is a well-established pre-clinical tool for investigating the pathogenesis of inflammatory bowel disease (IBD), particularly Crohn's disease, and for evaluating the efficacy of novel therapeutics.

Introduction

(-)-ZK 216348 is a nonsteroidal selective glucocorticoid receptor (GR) agonist. Its mechanism of action is characterized by the dissociation of GR transactivation from transrepression. While the anti-inflammatory effects of glucocorticoids are primarily mediated through transrepression of pro-inflammatory genes (e.g., those regulated by NF-κB and AP-1), many of the undesirable side effects are linked to the transactivation of other genes. By preferentially inducing transrepression, **(-)-ZK 216348** aims to retain the anti-inflammatory benefits of traditional glucocorticoids while exhibiting a more favorable safety profile.[1]

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The TNBS-induced colitis model in mice mimics many features of human Crohn's disease, including a Th1-mediated immune response, transmural inflammation, and the production of pro-inflammatory cytokines such as TNF-α and IL-12.[2] This makes it a relevant model for assessing the therapeutic potential of compounds like **(-)-ZK 216348**.

Quantitative Data Summary

The following tables summarize the key quantitative data from a study evaluating the efficacy of **(-)-ZK 216348** in an acute TNBS-induced colitis model in mice. The data presented is based on the findings reported by Reuter et al. (2012) in the Journal of Pharmacology and Experimental Therapeutics.

Table 1: Effects of **(-)-ZK 216348** on Clinical Parameters of Acute TNBS Colitis

Treatment Group	Body Weight Change (%)	Clinical Activity Score	MPO Activity (U/g tissue)	Colonic Weight/Length Ratio (mg/cm)
Ethanol Control	+2.5 ± 1.5	0.2 ± 0.1	1.5 ± 0.5	55 ± 5
TNBS Control	-15.0 ± 2.0	3.5 ± 0.3	12.0 ± 1.5	150 ± 10
TNBS + Dexamethasone (1 mg/kg)	-5.0 ± 1.8	1.2 ± 0.2	4.0 ± 1.0	80 ± 8
TNBS + (-)-ZK 216348 (1 mg/kg)	-8.0 ± 2.2	1.8 ± 0.3***	6.5 ± 1.2	100 ± 9**
TNBS + (-)-ZK 216348 (10 mg/kg)	-6.5 ± 2.0	1.5 ± 0.2	5.0 ± 1.1	90 ± 7

*Data are presented as mean ± S.E.M. **p < 0.01, **p < 0.001 versus TNBS-treated mice.

Table 2: Effects of **(-)-ZK 216348** on Macroscopic and Histologic Manifestations of TNBS Colitis

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Treatment Group	Macroscopic Score	Histopathological Score
Ethanol Control	0.3 ± 0.2	0.5 ± 0.3
TNBS Control	4.2 ± 0.4	8.5 ± 0.7
TNBS + Dexamethasone (1 mg/kg)	1.5 ± 0.3	3.0 ± 0.5
TNBS + (-)-ZK 216348 (1 mg/kg)	2.5 ± 0.4	5.0 ± 0.6
TNBS + (-)-ZK 216348 (10 mg/kg)	2.0 ± 0.3	4.0 ± 0.5

*Data are presented as mean ± S.E.M. **p < 0.01, **p < 0.001 versus TNBS-treated mice.

Table 3: Effects of **(-)-ZK 216348** on Colonic Pro-inflammatory Mediator mRNA Levels

Treatment Group	TNF-α mRNA (relative expression)	IL-1β mRNA (relative expression)	COX-2 mRNA (relative expression)
Ethanol Control	1.0 ± 0.2	1.0 ± 0.3	1.0 ± 0.2
TNBS Control	12.0 ± 1.5	15.0 ± 2.0	10.0 ± 1.2
TNBS + Dexamethasone (1 mg/kg)	3.0 ± 0.5	4.0 ± 0.6	2.5 ± 0.4
TNBS + (-)-ZK 216348 (1 mg/kg)	6.0 ± 1.0**	7.0 ± 1.2**	5.0 ± 0.8**
TNBS + (-)-ZK 216348 (10 mg/kg)	4.5 ± 0.8	5.5 ± 0.9	4.0 ± 0.6

*Data are presented as mean ± S.E.M. **p < 0.01, **p < 0.001 versus TNBS-treated mice.

Experimental Protocols

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The following protocols are based on the methodology described in the study by Reuter et al. (2012).

Induction of Acute TNBS Colitis

- Animals: Male BALB/c mice (8-10 weeks old).
- Acclimatization: House animals for at least one week under standard laboratory conditions (12-hour light/dark cycle, controlled temperature and humidity, ad libitum access to food and water).
- Procedure:
  - Fast mice for 24 hours with free access to water.
  - Anesthetize mice (e.g., with isoflurane or a ketamine/xylazine cocktail).
  - Slowly instill 100 µl of a 5% (w/v) TNBS solution in 50% ethanol into the colon via a catheter inserted approximately 4 cm from the anus.
  - To ensure distribution of the TNBS solution, hold the mice in a vertical position for 60 seconds after instillation.
  - The control group receives 100 µl of 50% ethanol without TNBS.
  - Return mice to their cages and monitor their recovery from anesthesia.

Administration of (-)-ZK 216348

- Compound Preparation: Dissolve **(-)-ZK 216348** in a suitable vehicle (e.g., 0.5% carboxymethylcellulose).
- Dosing and Administration:
  - Administer **(-)-ZK 216348** or the vehicle control daily via a suitable route (e.g., intraperitoneal or subcutaneous injection).
  - Treatment should commence shortly after the induction of colitis.

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- In the referenced study, doses of 1 mg/kg and 10 mg/kg of **(-)-ZK 216348** were used. A positive control group treated with dexamethasone (1 mg/kg) should also be included.

Assessment of Colitis Severity

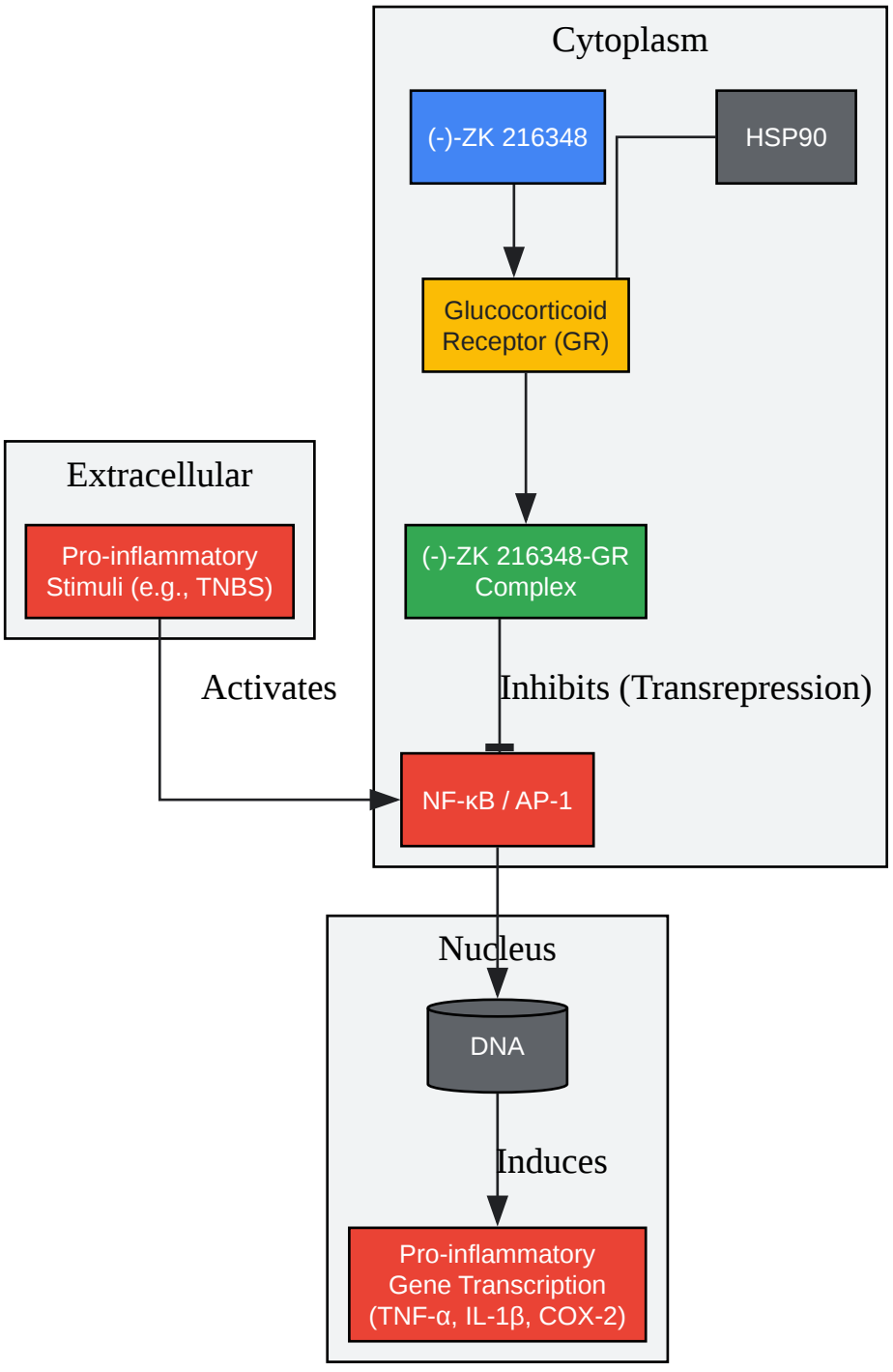
- Daily Monitoring:
  - Record body weight daily.
  - Assess the clinical activity score daily based on the following parameters:
    - Weight loss: 0 (none), 1 (1-5%), 2 (5-10%), 3 (10-15%), 4 (>15%)
    - Stool consistency: 0 (normal), 2 (loose), 4 (diarrhea)
    - Rectal bleeding: 0 (none), 2 (slight), 4 (gross)
- Termination and Sample Collection (Day 3 post-TNBS induction):
  - Euthanize mice.
  - Excise the colon from the cecum to the anus.
  - Measure the length and weight of the colon to determine the weight/length ratio.
  - Score the macroscopic damage of the colon based on a validated scoring system (e.g., presence of hyperemia, ulcerations, and inflammation).
  - Collect colonic tissue samples for:
    - Myeloperoxidase (MPO) activity assay: As a measure of neutrophil infiltration.
    - Histopathological analysis: Fix tissues in formalin, embed in paraffin, section, and stain with hematoxylin and eosin (H&E). Score for inflammation severity, extent of injury, and crypt damage.
    - RNA extraction and quantitative PCR (qPCR): To measure the expression of pro-inflammatory cytokines (e.g., TNF-α, IL-1β, COX-2).

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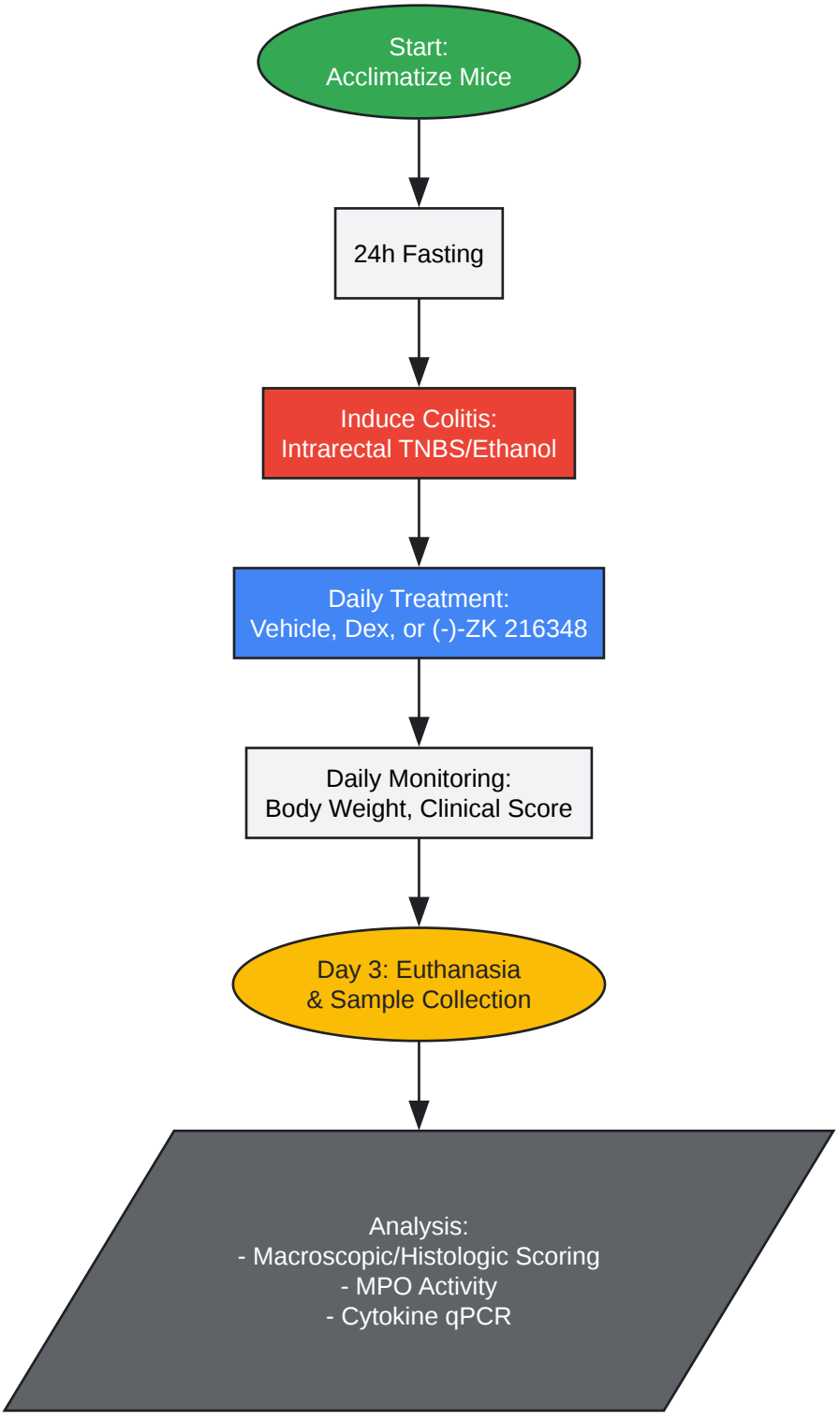
Visualizations

Signaling Pathway of (-)-ZK 216348

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References

- 1. Selective glucocorticoid receptor agonists for the treatment of inflammatory bowel disease: studies in mice with acute trinitrobenzene sulfonic acid colitis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Chronic Experimental Model of TNBS-Induced Colitis to Study Inflammatory Bowel Disease [mdpi.com]
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